

Technical Guide: Methyl 2-(3-acetylphenyl)benzoate - A Review of Available Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-(3-acetylphenyl)benzoate

Cat. No.: B7959640

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A comprehensive search for "**Methyl 2-(3-acetylphenyl)benzoate**" in chemical databases and scientific literature did not yield a specific entry for this compound. This suggests that this particular isomer may not be a widely synthesized or commercially available substance. It is also possible that the nomenclature used is non-standard. This guide presents data on structurally related and isomeric compounds to provide context and potential avenues for further research.

Chemical Identity and Properties of Related Isomers

While data for **Methyl 2-(3-acetylphenyl)benzoate** is not available, several isomers and structurally similar molecules have been identified. The properties of these compounds are summarized below to aid researchers in comparative analysis. The predicted molecular formula for the requested compound would be $C_{16}H_{14}O_3$ with a molecular weight of approximately 254.28 g/mol .

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
2-Acetyl-4-Methylphenyl Benzoate	4010-19-9	C ₁₆ H ₁₄ O ₃	254.28[1]
4-acetylphenyl 2-methylbenzoate	306743-67-9	C ₁₆ H ₁₄ O ₃	254.28[2]
(2-Acetylphenyl) 4-methylbenzoate	Not Available	C ₁₆ H ₁₄ O ₃	Not Available[3]
Methyl 4-acetylbenzoate	3609-53-8	C ₁₀ H ₁₀ O ₃	178.18[4][5][6][7]
Methyl-3-acetyl benzoate	21860-07-1	C ₁₀ H ₁₀ O ₃	178.18
Methyl 2-(2-acetylphenyl)acetate	16535-88-9	C ₁₁ H ₁₂ O ₃	192.21[8]
Methyl 4-acetyl-2-methylbenzoate	Not Available	C ₁₁ H ₁₂ O ₃	192.21[9]
2-acetylphenyl benzoate	4010-33-7	C ₁₅ H ₁₂ O ₃	240.26[10][11][12][13]
3-Acetylphenyl benzoate	139-28-6	C ₁₅ H ₁₂ O ₃	240.25[14]
Methyl 2-[(3-methylphenyl)acetyl]benzoate	61653-02-9	C ₁₇ H ₁₆ O ₃	268.31[15]

Experimental Protocols

Due to the absence of specific literature on **Methyl 2-(3-acetylphenyl)benzoate**, a detailed experimental protocol for its synthesis or use in experiments cannot be provided. However, general synthetic routes for related methyl benzoate compounds often involve Fischer esterification.

A general procedure for the synthesis of a methyl benzoate derivative, such as Methyl 4-acetylbenzoate from 4-acetylbenzoic acid, is as follows:

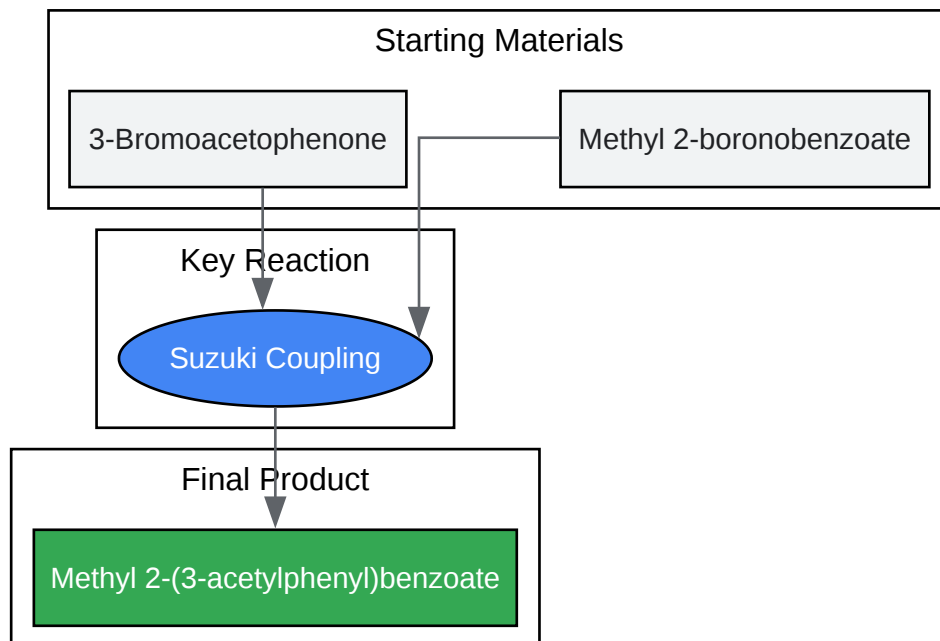
- Dissolve the corresponding benzoic acid derivative in an excess of methanol.
- Add a catalytic amount of a strong acid, such as concentrated sulfuric acid.
- Heat the reaction mixture at reflux for several hours.
- After cooling, neutralize the excess acid with a base, such as sodium bicarbonate solution.
- Extract the ester with an organic solvent (e.g., diethyl ether).
- Wash the organic layer with brine, dry it over an anhydrous salt (e.g., magnesium sulfate), and concentrate it under reduced pressure to yield the crude product.
- The final product can be purified by recrystallization or chromatography.[\[16\]](#)

This generalized protocol would likely be a starting point for the synthesis of the target compound, **Methyl 2-(3-acetylphenyl)benzoate**, from the corresponding 2-(3-acetylphenyl)benzoic acid, which would first need to be synthesized or procured.

Logical Workflow for Synthesis

The synthesis of a substituted methyl benzoate, as requested, would logically follow a multi-step process. The diagram below illustrates a potential synthetic pathway, which is a hypothetical workflow based on standard organic chemistry principles.

Hypothetical Synthesis Workflow



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Caption: A potential synthetic route to **Methyl 2-(3-acetylphenyl)benzoate** via a Suzuki coupling reaction.

Signaling Pathways and Biological Activity

Without experimental data for **Methyl 2-(3-acetylphenyl)benzoate**, any discussion of its involvement in signaling pathways or its biological activity would be purely speculative. Research on structurally similar compounds can sometimes provide clues. For instance, some benzoate derivatives are explored for their potential as enzyme inhibitors or receptor modulators in various disease models. However, direct extrapolation of these activities to the requested compound is not scientifically sound.

Conclusion

While a detailed technical guide on **Methyl 2-(3-acetylphenyl)benzoate** cannot be provided due to a lack of available data, this document serves to inform researchers of this data gap. The provided information on related compounds may assist in the design of synthetic routes

and experimental plans for this novel compound. Researchers interested in this specific molecule will likely need to undertake its synthesis and characterization as a first step.

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- To cite this document: BenchChem. [Technical Guide: Methyl 2-(3-acetylphenyl)benzoate - A Review of Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7959640#cas-number-and-molecular-weight-of-methyl-2-3-acetylphenyl-benzoate]

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